

Safe Handling and Disposal of D-[2-2H]Glyceraldehyde: A Procedural Guide

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Compound of Interest

Compound Name: D-[2-2H]Glyceraldehyde

Cat. No.: B583804

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **D-[2-2H]Glyceraldehyde**. The following procedures are based on best practices for handling similar chemical compounds and are designed to ensure the safety of laboratory personnel and the integrity of experimental work. Since the primary chemical reactivity is determined by the glyceraldehyde molecule, the safety precautions for its non-deuterated counterpart, D-(+)-Glyceraldehyde, are directly applicable. Deuterium (^2H) is a stable, non-radioactive isotope of hydrogen.

Hazard Identification and Risk Assessment

D-(+)-Glyceraldehyde is classified as an irritant. It is crucial to avoid direct contact and inhalation.

- Eye Irritation: May cause serious eye irritation.
- Skin Irritation: May cause skin irritation.^[1]
- Respiratory Irritation: May cause respiratory irritation if inhaled.^[1]

A thorough risk assessment should be conducted before beginning any work involving this chemical.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. The minimum required PPE for handling **D-[2-2H]Glyceraldehyde** includes:

- **Body Protection:** A standard laboratory coat should be worn to protect clothing and skin.^[2] For tasks with a higher risk of splashes, chemical-resistant aprons may be necessary.
- **Hand Protection:** Chemical-resistant nitrile gloves are required.^[3] If direct contact is prolonged or if handling larger quantities, using double gloves or heavier-duty gloves is recommended. Always inspect gloves for tears or holes before use and wash hands thoroughly after removal.^[3]
- **Eye and Face Protection:** ANSI Z87.1 compliant safety glasses with side shields are the minimum requirement.^[3] When there is a risk of splashing, chemical splash goggles or a full-face shield should be used for enhanced protection.^{[2][4]}
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the risk of inhalation.^{[1][5]} If a fume hood is not available or if there is a potential for generating dust or aerosols, a NIOSH-approved respirator may be required.^[2]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Designate a specific area for handling **D-[2-2H]Glyceraldehyde**, preferably within a chemical fume hood.
- Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.^[5]
- Assemble all necessary equipment and reagents before retrieving the chemical from storage.

2. Handling the Compound:

- Wear all required PPE as detailed above.

- Allow the container to reach room temperature before opening to avoid moisture condensation.
- Open the container slowly and carefully in the designated handling area to avoid creating dust or aerosols.
- Weigh the required amount of the compound carefully. Use a spatula for transfers. Minimize the generation of dust.
- Close the container tightly immediately after use.[\[1\]](#)

3. Storage:

- Store **D-[2-2H]Glyceraldehyde** in its original, tightly sealed container.[\[1\]](#)
- Keep the container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[\[6\]](#)
- The recommended storage temperature is typically between 2-8°C.[\[1\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for the parent compound, D-(+)-Glyceraldehyde.

Property	Value
Chemical Formula	C ₃ H ₆ O ₃
Molecular Weight	90.1 g/mol
Appearance	Neat Oil
Flash Point	112 °C (233.6 °F)
Storage Temperature	2-8°C
Incompatible Materials	Strong oxidizing agents

(Data sourced from the Safety Data Sheet for D-(+)-Glyceraldehyde)[\[7\]](#)

Disposal Plan

All waste containing **D-[2-2H]Glyceraldehyde** must be treated as hazardous waste and disposed of according to institutional and local regulations.[\[8\]](#)

1. Waste Segregation:

- Do not mix **D-[2-2H]Glyceraldehyde** waste with other waste streams unless specifically instructed by your institution's environmental health and safety (EHS) office.
- Collect all contaminated materials, including gloves, weigh boats, and pipette tips, in a designated, sealed, and clearly labeled hazardous waste container.

2. Container Management:

- Use a chemically resistant container for liquid waste.
- Keep the waste container closed at all times, except when adding waste.[\[8\]](#)
- Label the container clearly with "Hazardous Waste" and the full chemical name: "**D-[2-2H]Glyceraldehyde**".

3. Disposal Procedure:

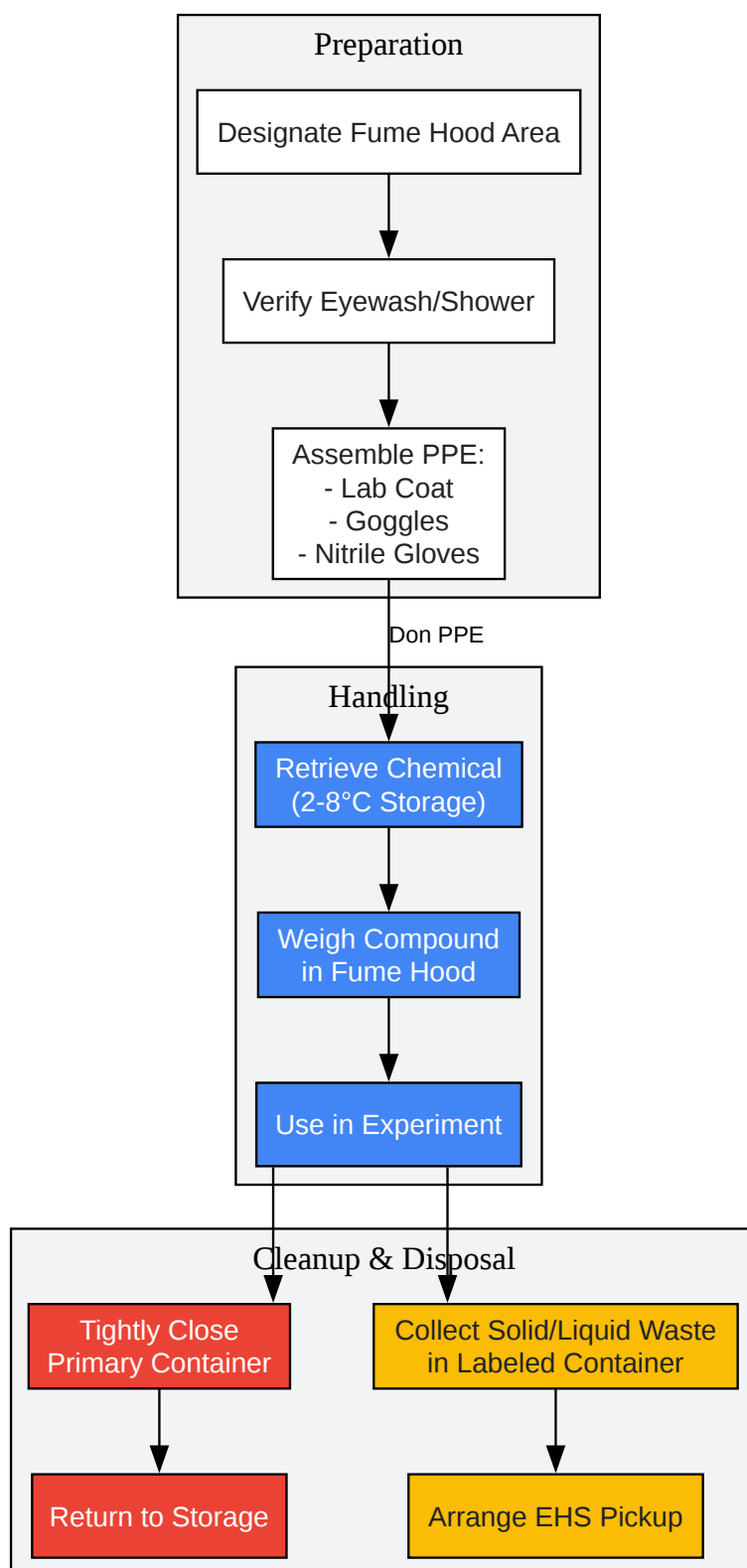
- Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste.
- Do not dispose of **D-[2-2H]Glyceraldehyde** down the drain or in regular trash.[\[8\]](#)
- For empty containers, rinse them three times with a suitable solvent. Collect the rinsate as hazardous waste.[\[8\]](#) After rinsing, deface the label and dispose of the container as directed by your EHS office.

Emergency Procedures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[1\]](#)

- Skin Contact: Immediately remove contaminated clothing. Flush the affected skin with large amounts of running water for at least 15 minutes.^[6] Seek medical attention if irritation occurs.^[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.^[1]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.^[1]

Handling Workflow Diagram



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Caption: Workflow for the safe handling of **D-[2-2H]Glyceraldehyde**.

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